

Proper Disposal of trans-Cyclohexane-1,4-diyl bis(4-methylbenzenesulfonate)

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Compound of Interest

Compound Name: *trans-Cyclohexane-p-bis(C-OTs)*

Cat. No.: *B15621121*

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This document provides essential safety and logistical information for the proper disposal of trans-Cyclohexane-1,4-diyl bis(4-methylbenzenesulfonate), hereafter referred to as **trans-Cyclohexane-p-bis(C-OTs)**. The procedures outlined are intended for researchers, scientists, and drug development professionals. All procedures must be conducted in accordance with institutional and local environmental health and safety (EHS) regulations.

Immediate Safety and Hazard Information

trans-Cyclohexane-p-bis(C-OTs) is a di-tosylate ester. While a specific Safety Data Sheet (SDS) for this exact compound is not readily available, data from analogous tosylate compounds indicate that it should be handled as a hazardous substance. Tosylates are known to be potent alkylating agents and should be handled with extreme care to avoid contact and inhalation.

Personal Protective Equipment (PPE) required:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles with side shields or a face shield
- A properly fitted lab coat
- Use of a certified chemical fume hood is mandatory for all handling of the solid compound and its solutions.

Hazard Summary for Analogous Tosylates: The following table summarizes hazard information for structurally related tosylate compounds. This data should be used to inform handling and disposal procedures for **trans-Cyclohexane-p-bis(C-OTs)**.

Hazard Classification	Description	Source Analogue
Skin Irritation	Category 2: Causes skin irritation.	Ethylene di(p-toluenesulfonate)
Eye Irritation	Category 2: Causes serious eye irritation.	Ethylene di(p-toluenesulfonate)
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation.	Ethylene di(p-toluenesulfonate)
Alkylating Agent	Potential for genotoxic effects.	General class hazard for tosylates. [1]

Note: The primary hydrolysis product, p-toluenesulfonic acid, is not considered carcinogenic, genotoxic, or to have reproductive/developmental toxicity, with low systemic toxicity observed in animal studies.[\[2\]](#)

Disposal Plan: Step-by-Step Procedures

There are two primary routes for the disposal of **trans-Cyclohexane-p-bis(C-OTs)**: direct disposal as hazardous chemical waste and chemical inactivation via hydrolysis followed by disposal. The choice of method must be approved by your institution's EHS department.

This is the most straightforward and recommended method for disposal.

- Segregation: Do not mix **trans-Cyclohexane-p-bis(C-OTs)** with other waste streams, especially aqueous or protic solvent waste.
- Packaging:
 - Collect all solid waste, including contaminated weigh boats, gloves, and wipes, in a clearly labeled, sealable polyethylene bag.

- Place the bag into a rigid, non-reactive container designated for solid hazardous chemical waste.
- Solutions of the compound should be stored in a sealed, compatible (e.g., glass or HDPE) container.
- Labeling: Label the waste container clearly with:
 - "Hazardous Waste"
 - "trans-Cyclohexane-1,4-diyl bis(4-methylbenzenesulfonate)"
 - CAS No. (if available)
 - Associated Hazards: "Irritant," "Potential Alkylating Agent"
- Storage: Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- Collection: Arrange for pickup by your institution's certified hazardous waste management service.

This method chemically transforms the tosylate ester into less reactive compounds (cyclohexane-1,4-diol and p-toluenesulfonic acid salt) before disposal. This should only be performed by trained personnel in a controlled laboratory setting.

- Preparation: In a chemical fume hood, prepare a reaction vessel of appropriate size equipped with a magnetic stirrer.
- Reaction:
 - For each 1 gram of **trans-Cyclohexane-p-bis(C-OTs)**, slowly add it to a stirred solution of 10 mL of 2.5 M sodium hydroxide (NaOH) solution.
 - The reaction is a base-catalyzed hydrolysis (saponification).[3][4]
 - Gently heat the mixture to 50-60°C under reflux to accelerate the hydrolysis. The reaction is typically complete within several hours.

- Neutralization:
 - After cooling to room temperature, check the pH of the solution.
 - Carefully neutralize the excess sodium hydroxide by slowly adding a suitable acid (e.g., 1 M hydrochloric acid) until the pH is between 6 and 8.
- Disposal of Products:
 - The resulting aqueous solution contains cyclohexane-1,4-diol, sodium p-toluenesulfonate, and sodium chloride.
 - Collect this neutralized aqueous solution in a container labeled "Aqueous Hazardous Waste."
 - Arrange for pickup by your institution's hazardous waste management service.

Experimental Protocol: Base-Catalyzed Hydrolysis

This protocol details the chemical inactivation procedure for 10 grams of **trans-Cyclohexane-p-bis(C-OTs)**.

Materials:

- **trans-Cyclohexane-p-bis(C-OTs)** (10 g)
- 2.5 M Sodium Hydroxide (NaOH) solution (100 mL)
- 1 M Hydrochloric Acid (HCl) solution
- 250 mL three-necked round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- pH paper or pH meter

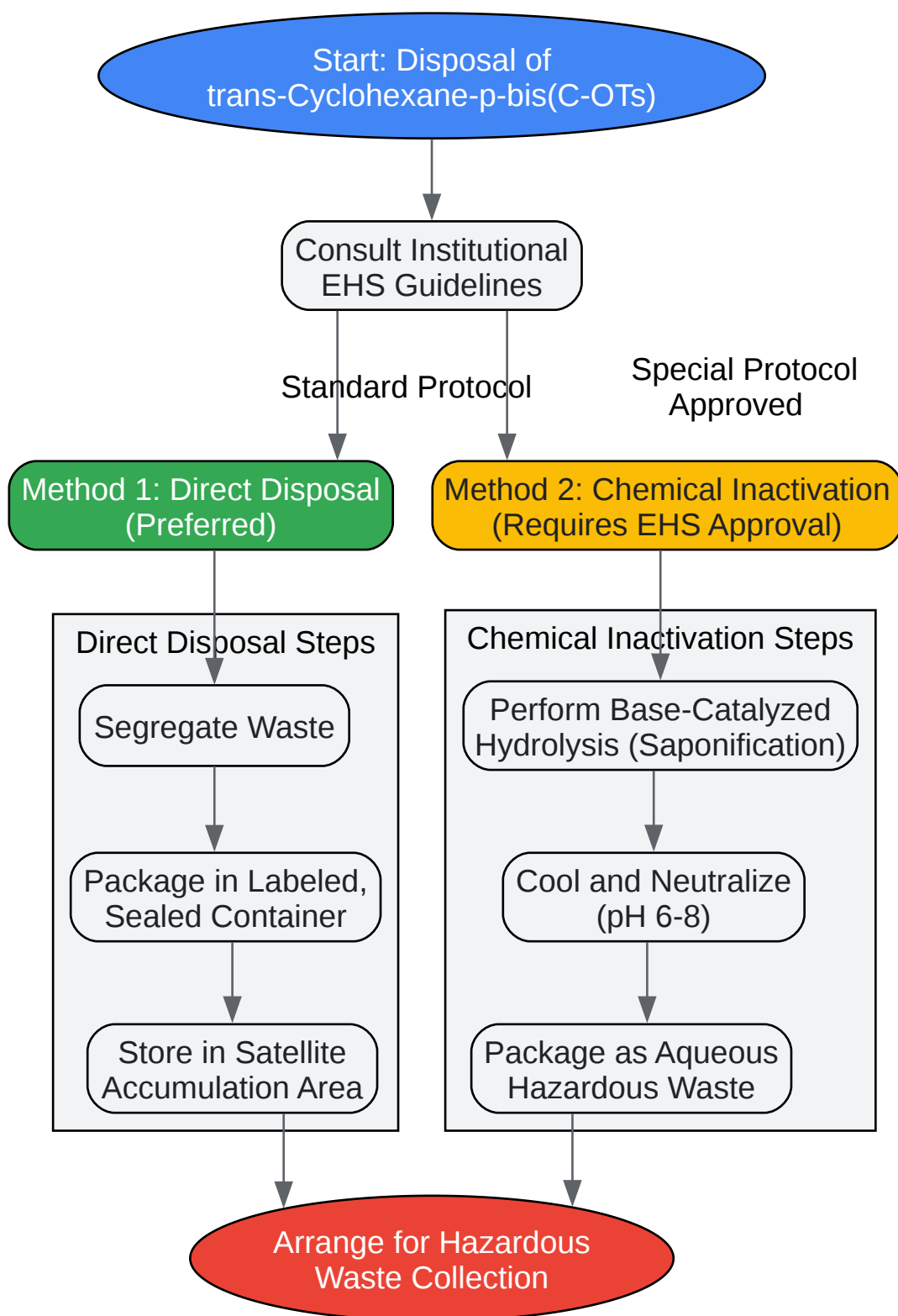
- Standard laboratory glassware

Procedure:

- Assemble the reflux apparatus in a certified chemical fume hood.
- Add 100 mL of 2.5 M NaOH solution to the round-bottom flask.
- Begin stirring the NaOH solution.
- Carefully and portion-wise, add the 10 g of **trans-Cyclohexane-p-bis(C-OTs)** to the flask.
- Attach the reflux condenser and begin circulating cooling water.
- Heat the mixture to 50-60°C using the heating mantle and maintain this temperature for at least 4 hours to ensure complete hydrolysis.
- After the reaction period, turn off the heat and allow the solution to cool to room temperature.
- Once cool, slowly and with continued stirring, add 1 M HCl to the solution. Monitor the pH frequently.
- Stop adding acid once the pH of the solution is stable between 6.0 and 8.0.
- Transfer the final neutralized solution to a properly labeled aqueous hazardous waste container for disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **trans-Cyclohexane-p-bis(C-OTs)**.



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Caption: Disposal workflow for **trans-Cyclohexane-p-bis(C-OTs)**.

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